

Best practices for long-term storage of PSB-17365

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Compound of Interest

Compound Name: PSB-17365

Cat. No.: B610312

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This guide provides best practices for the long-term storage and handling of the research compound **PSB-17365**. As specific stability data for **PSB-17365** is not publicly available, these recommendations are based on general principles for small molecule compounds used in research.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **PSB-17365** for long-term use?

For long-term storage of solid **PSB-17365**, it is recommended to store it at -20°C or -80°C. The compound should be kept in a tightly sealed, light-resistant container to protect it from moisture and light. Inert gas (argon or nitrogen) can be used to displace air in the container to minimize oxidation.

Q2: I need to use **PSB-17365** frequently. Can I store it at a higher temperature?

For short-term storage or frequent use, solid **PSB-17365** can be stored at 2-8°C. However, for periods longer than a few weeks, colder temperatures are recommended to ensure long-term stability.

Q3: What is the best way to prepare and store stock solutions of **PSB-17365**?

It is advisable to prepare concentrated stock solutions in a suitable solvent, such as DMSO. Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. These aliquots should be stored at -80°C for maximum stability.

Q4: How many times can I freeze and thaw my stock solution of **PSB-17365**?

To maintain the integrity of the compound, it is strongly recommended to avoid multiple freeze-thaw cycles. Aliquoting the stock solution into volumes appropriate for single experiments is the best practice. If repeated use from a single vial is unavoidable, limit it to no more than 3-5 cycles.

Q5: My **PSB-17365** solution has been stored at room temperature for a few hours. Is it still usable?

The stability of **PSB-17365** in solution at room temperature is unknown. While a few hours may not cause significant degradation for many stable compounds, it is best to minimize the time solutions are kept at room temperature. For critical experiments, it is recommended to use a freshly thawed aliquot.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Prepare fresh stock solutions from solid compound stored under recommended long-term conditions. Ensure aliquots are used for single experiments to avoid freeze-thaw cycles.
Precipitate observed in thawed stock solution	Poor solubility at low temperatures or solvent evaporation.	Gently warm the solution to 37°C and vortex to redissolve the precipitate. If the issue persists, consider preparing a fresh, lower concentration stock solution.
Change in color of the solid compound or solution	Potential degradation or contamination.	Do not use the compound. Discard the affected stock and procure a fresh batch of the solid compound.

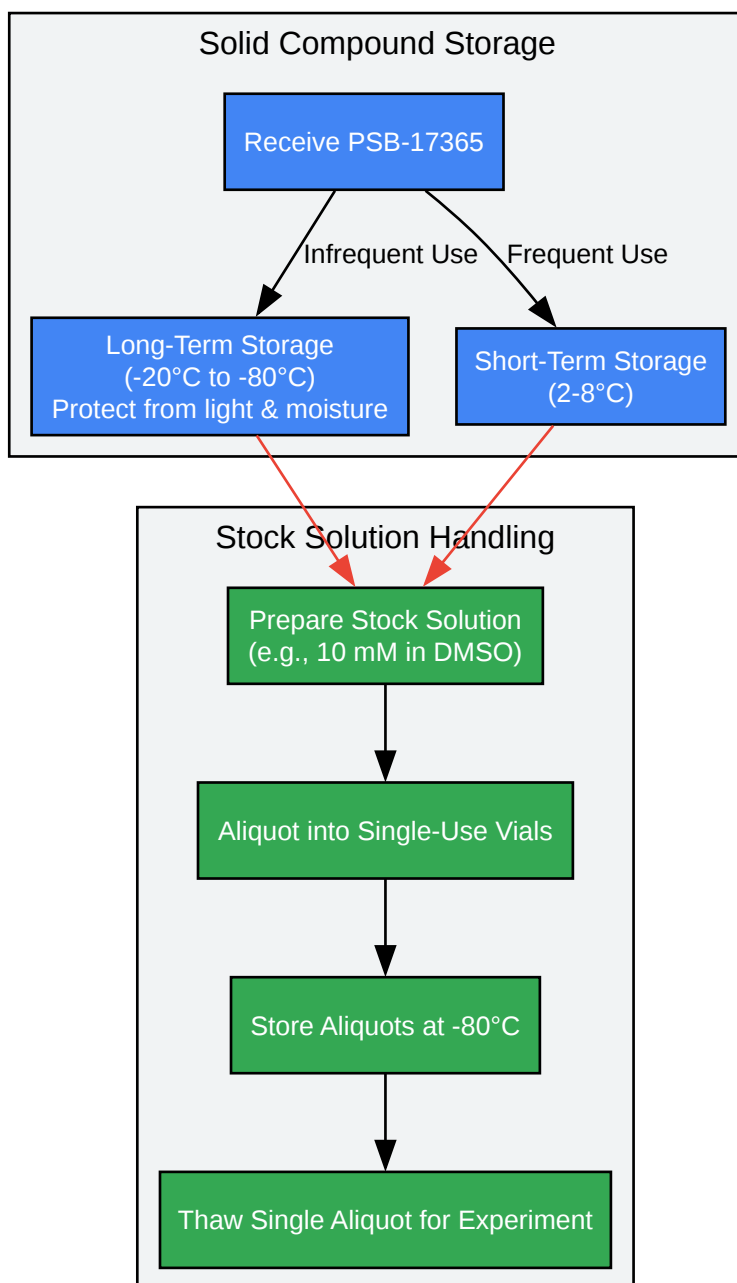
Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing: Allow the vial of solid **PSB-17365** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **PSB-17365** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to achieve a 10 mM concentration.
- Dissolution: Vortex the solution until the compound is completely dissolved. Gentle warming (up to 37°C) may be applied if necessary.

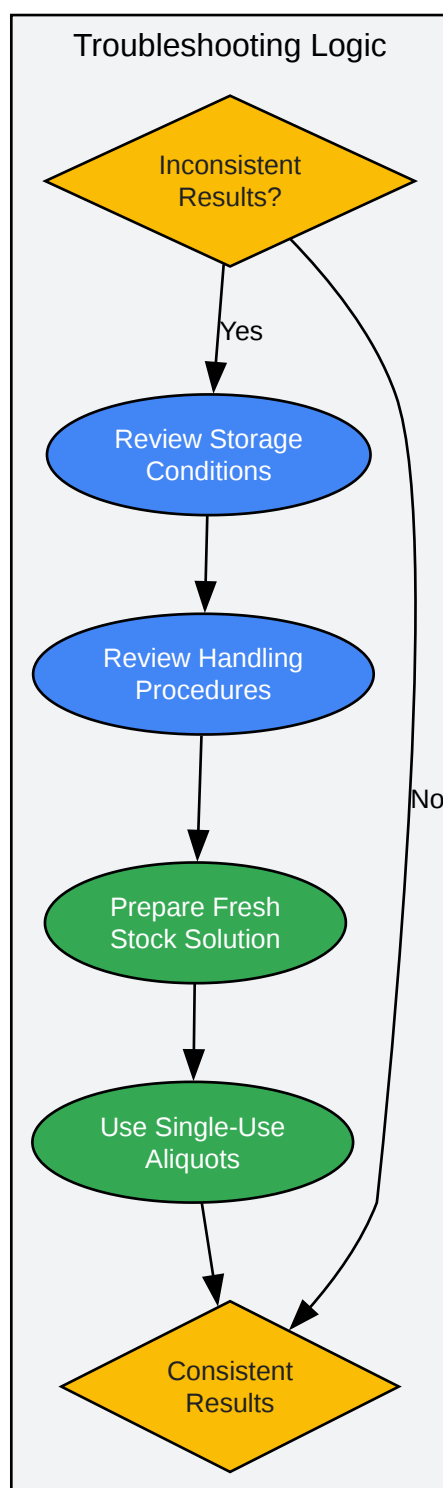
- Aliquoting and Storage: Dispense the stock solution into single-use, light-resistant, and tightly sealed vials. Store the aliquots at -80°C .

Visual Guides



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Caption: Recommended workflow for the long-term storage and handling of **PSB-17365**.



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Caption: A logical flow for troubleshooting inconsistent experimental outcomes with **PSB-17365**.

- To cite this document: BenchChem. [Best practices for long-term storage of PSB-17365]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610312#best-practices-for-long-term-storage-of-psb-17365]

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